

# A Technical Review of 1,2-Benzisothiazol-3(2H)-one, Sodium Salt

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## Compound of Interest

Compound Name: 1,2-Benzisothiazol-3(2H)-one,  
sodium salt

Cat. No.: B1338858

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## Introduction

**1,2-Benzisothiazol-3(2H)-one, sodium salt** (BIT-Na), is the sodium salt of 1,2-benzisothiazol-3(2H)-one (BIT). It belongs to the isothiazolinone class of heterocyclic organic compounds.[1] Primarily, it functions as a potent, broad-spectrum biocide and preservative effective against a wide range of microorganisms, including bacteria and fungi.[1] Its enhanced solubility in water compared to its parent compound, BIT, makes it particularly suitable for use in aqueous formulations.[2] This technical guide provides a comprehensive review of its chemical properties, synthesis, mechanism of action, applications, and toxicological profile, tailored for researchers, scientists, and drug development professionals.

## Chemical and Physical Properties

**1,2-Benzisothiazol-3(2H)-one, sodium salt** is a synthetic compound typically available as a white or pale yellow crystalline solid or powder.[1][2] Key identifying and physical properties are summarized below.

Property	Value	Source(s)
IUPAC Name	sodium;1,2-benzothiazol-2-id-3-one	[3]
CAS Number	58249-25-5	[1][3]
EC Number	261-184-8	[1]
Molecular Formula	C <sub>7</sub> H <sub>4</sub> NNaOS	[1][3]
Molecular Weight	~174.18 g/mol	[1][3]
Appearance	White or pale yellow crystalline solid/powder	[1][2]
Solubility	Soluble in water	[1][2]

## Synthesis and Manufacturing

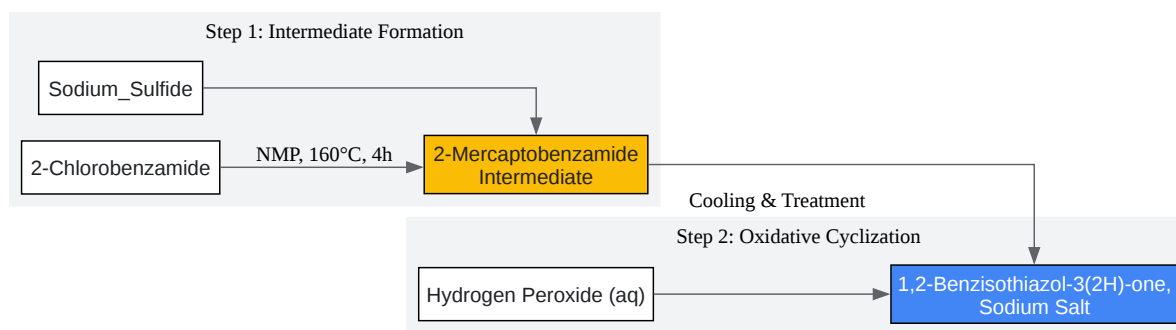
The synthesis of 1,2-benzisothiazol-3(2H)-one and its sodium salt can be achieved through several chemical pathways. A common industrial method involves the oxidative cyclization of 2-mercaptobenzamide or its derivatives.

### Experimental Protocol: Synthesis from 2-Chlorobenzamide

A prevalent synthesis route involves the reaction of 2-chlorobenzamide with a sulfur source, followed by oxidative cyclization to yield the sodium salt of BIT.

- Reaction of 2-Chlorobenzamide with Sodium Sulfide: 98% 2-chlorobenzamide (0.0983 mol) and 60% sodium sulfide (0.1230 mol) are added to N-methyl-2-pyrrolidone (NMP, 100g) in a 200ml 3-neck flask equipped with a stirrer and condenser.[4]
- Heating: The mixture is heated to 160°C and stirred for 4 hours.[4]
- Solvent Removal: NMP is distilled off under reduced pressure.[4]
- Oxidative Cyclization: The residue is cooled and subsequently treated with aqueous hydrogen peroxide. This step induces oxidative cyclization, forming the sodium salt of 1,2-benzisothiazolin-3-one in good yield.[4]

- Acidification (Optional): If the non-salt form (BIT) is desired, the mixture can be dissolved in water and acidified to a pH of 2.0 using 35% hydrochloric acid at 20°C.[4]

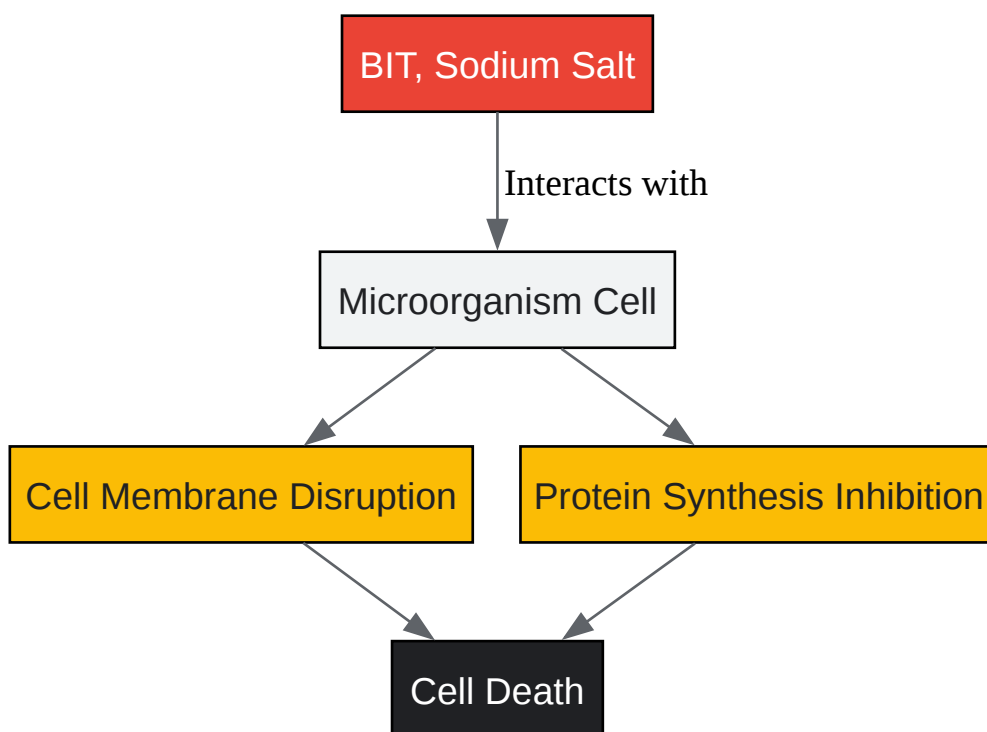


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Synthesis workflow for **1,2-Benzisothiazol-3(2H)-one, sodium salt**.

## Mechanism of Action

The precise biocidal mechanism of **1,2-benzisothiazol-3(2H)-one, sodium salt** is not fully elucidated. However, research suggests that its antimicrobial activity stems from its ability to disrupt critical cellular processes in microorganisms.[2] The primary proposed mechanisms involve interference with the cell membrane and the inhibition of protein synthesis, ultimately leading to cell death.[2] The nitrogen and sulfur atoms within the benzisothiazol ring are believed to be crucial for these interactions.[2]



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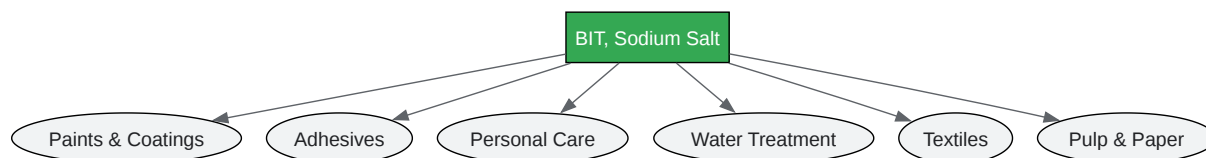
Proposed antimicrobial mechanism of action.

## Applications

As a highly effective biocide and preservative, **1,2-benzisothiazol-3(2H)-one, sodium salt** is incorporated into a vast array of industrial and consumer products to prevent microbial degradation.

- **Paints and Coatings:** It is widely used as a preservative in water-based paints and coatings to prevent spoilage and maintain product quality.<sup>[1]</sup>
- **Adhesives:** It protects adhesives from microbial contamination, ensuring the integrity and longevity of the product.<sup>[1]</sup>
- **Personal Care Products:** It serves as a preservative in cosmetics, toiletries, and skincare items to prevent the growth of harmful microorganisms.<sup>[1][2]</sup>
- **Water Treatment:** It is employed to control microbial growth and biofilm formation in industrial water systems.<sup>[1]</sup>

- Textile Industry: It acts as a biocide to protect fabrics from microbial growth, which can cause odors and deterioration.[1]
- Pulp and Paper Industry: It is used to prevent microbial contamination in pulp and paper products during the manufacturing process.[1]



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Major industrial applications of BIT-Sodium.

## Toxicological Profile and Safety

The toxicological profile of 1,2-benzisothiazol-3(2H)-one and its salts is a critical consideration for their application. It is recognized primarily as a skin sensitizer and irritant.

Hazard Classification	Description	Source(s)
Acute Oral Toxicity	Harmful if swallowed (Category 4).	[5][6]
Skin Corrosion/Irritation	Causes severe skin burns and damage.	[5]
Eye Damage/Irritation	Causes serious eye damage (Category 1).	[5][7]
Skin Sensitization	May cause an allergic skin reaction (Category 1).	[5][7]
Germ Cell Mutagenicity	Shall not be classified as germ cell mutagenic.	[5]
Carcinogenicity	Shall not be classified as carcinogenic.	[5]
Reproductive Toxicity	Shall not be classified as a reproductive toxicant.	[5]

It is a known cause of allergic contact dermatitis, particularly in occupational settings like paint manufacturing and metalworking.[2][8] Due to its sensitization potential, its use is advised against in products intended for spraying or direct skin contact.[5]

Important Note on Chemical Distinction: It is crucial to distinguish **1,2-benzisothiazol-3(2H)-one, sodium salt** (CAS 58249-25-5) from a related but distinct compound, 1,2-benzisothiazol-3(2H)-one 1,1-dioxide, sodium salt (CAS 128-44-9), also known as sodium saccharin.[9][10] While the core structures are similar, the latter is a well-known artificial sweetener and has a different toxicological profile, including being listed by some sources as a known human carcinogen.[9] The toxicological data presented in this guide pertains strictly to the non-dioxide form, which is not classified as a carcinogen.[5]

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